

Application Notes and Protocols: Nickel-Catalyzed Cycloaddition Reactions of Cyclopropyl Ketones

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Compound of Interest

Compound Name: Cyclopropyl methyl ketone

Cat. No.: B1669517

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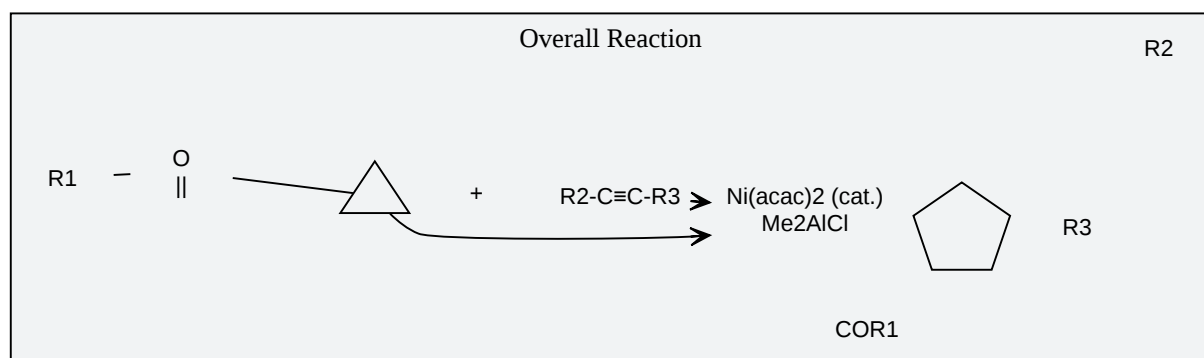
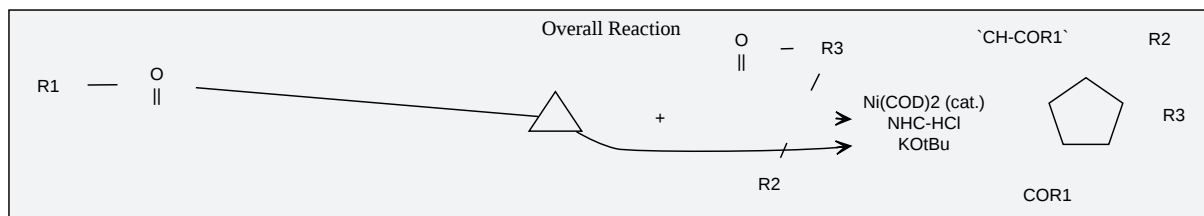
For Researchers, Scientists, and Drug Development Professionals

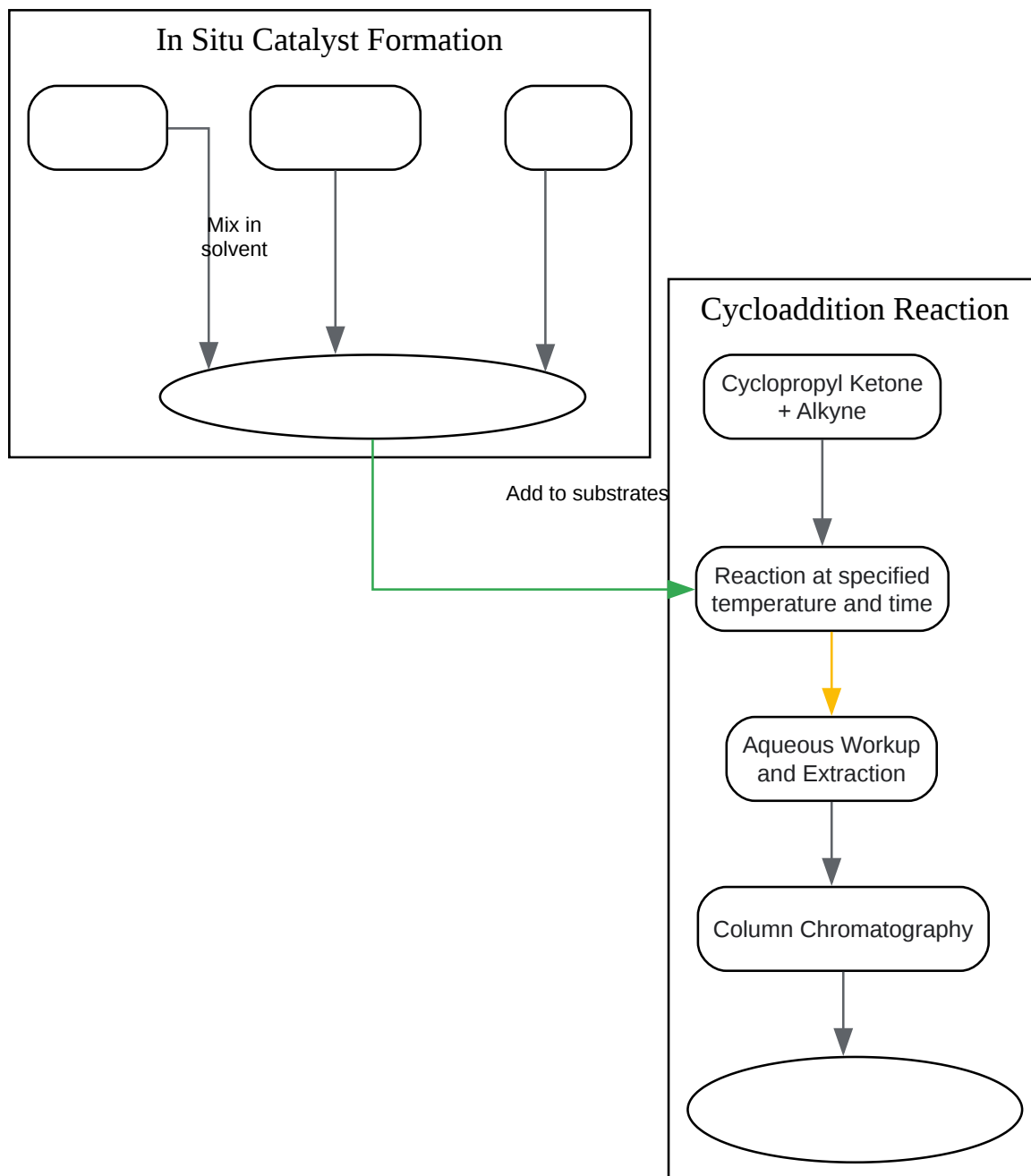
This document provides detailed application notes and experimental protocols for nickel-catalyzed cycloaddition reactions of cyclopropyl ketones, a powerful strategy for the synthesis of complex carbocyclic frameworks. These reactions offer a versatile and efficient means to construct five-membered rings, which are prevalent structural motifs in numerous natural products and pharmaceutical agents. The protocols outlined below are based on seminal works in the field and are intended to serve as a practical guide for researchers in organic synthesis and drug discovery.

Nickel-Catalyzed [3+2] Cycloaddition of Cyclopropyl Ketones with Enones

This protocol describes the nickel-catalyzed formal [3+2] cycloaddition between simple cyclopropyl ketones and enones to generate densely functionalized cyclopentanes. The reaction can proceed as a homodimerization of the cyclopropyl ketone or as a crossed cycloaddition with an enone.^[1] The use of an N-heterocyclic carbene (NHC) ligand is crucial for catalytic activity.

Reaction Scheme:





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References

- 1. pubs.acs.org [pubs.acs.org]
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